

Application Note: Harnessing the Potential of Cy3B for Super-Resolution Microscopy

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Cy3B amine (chloride)

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Introduction: The Pursuit of Nanoscale Resolution with Cy3B

Super-resolution microscopy has fundamentally transformed our ability to visualize cellular architecture, breaking the diffraction barrier of light to reveal biological structures at the nanoscale.[1][2] Among the arsenal of techniques, single-molecule localization microscopy (SMLM) methods like (d)STORM (direct Stochastic Optical Reconstruction Microscopy) have emerged as powerful tools.[2] The success of these techniques is critically dependent on the photophysical properties of the fluorescent probes used.[3] This application note provides a comprehensive guide to utilizing Cy3B, a carbocyanine dye, for super-resolution imaging, with a particular focus on dSTORM. Cy3B is widely regarded as one of the highest-performing red dyes for STORM, offering a superior combination of brightness and photoswitching characteristics essential for achieving high-quality super-resolution images.[4][5][6]

This document will delve into the theoretical underpinnings of Cy3B's photoswitching, provide detailed, field-proven protocols for sample preparation and imaging, and offer insights into optimizing experimental parameters for achieving the best possible resolution.

The Photophysical Advantage of Cy3B in dSTORM

The principle of dSTORM relies on the stochastic switching of individual fluorophores between a fluorescent "on" state and a long-lived "dark" state.[7] By ensuring that only a sparse subset of fluorophores is "on" at any given moment, their individual positions can be precisely localized.[8] The final super-resolved image is then reconstructed from thousands of these localization events. The ideal dSTORM fluorophore should exhibit several key characteristics: a high photon output per switching event for precise localization, a low duty cycle (the fraction of time spent in the "on" state) to minimize overlapping signals, and a high number of switching cycles before photobleaching.[9]

Cy3B excels in these areas, making it a preferred choice for dSTORM.[5] Its photoswitching mechanism in the presence of a thiol-containing imaging buffer is central to its performance. The thiol, such as mercaptoethylamine (MEA) or β -mercaptoethanol (BME), facilitates the transition of Cy3B into a stable, non-fluorescent dark state.[10][11] Spontaneous or light-induced (typically with a 405 nm laser) oxidation allows the molecule to return to its fluorescent state, enabling multiple cycles of activation and localization.[10]

Key Photophysical Properties of Cy3B

Property	Value	Source
Excitation Maximum	559 nm	[5]
Emission Maximum	570 nm	[5]
Extinction Coefficient	130,000 M ⁻¹ cm ⁻¹	[9]
Recommended Excitation Laser	561 nm	[4]
Reactivation Laser	405 nm	[10]

Experimental Workflow for Cy3B dSTORM

The following diagram outlines the general workflow for a successful Cy3B dSTORM experiment, from sample preparation to image reconstruction.



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Caption: General workflow for a Cy3B dSTORM experiment.

Detailed Protocols

Part 1: Sample Preparation for Immunofluorescence

High-quality sample preparation is paramount for successful dSTORM imaging. The goal is to achieve high labeling density with minimal background fluorescence.^[12]

Materials:

- #1.5H high-precision glass coverslips (170 μm thickness)^[7]
- Phosphate-buffered saline (PBS)
- Fixation Solution: 3% Paraformaldehyde (PFA) + 0.1% Glutaraldehyde in PBS (prepare fresh)
- Reducing Solution: 0.1% Sodium Borohydride (NaBH_4) in PBS (prepare immediately before use)
- Permeabilization Buffer: 0.2% Triton™ X-100 in PBS
- Blocking Buffer: 10% Normal Goat Serum (NGS) and 0.05% Triton™ X-100 in PBS
- Primary Antibody diluted in Wash Buffer (5% NGS, 0.05% Triton™ X-100 in PBS)
- Cy3B-conjugated Secondary Antibody
- Post-Fixation Solution: 4% PFA in PBS

Protocol:

- Cell Culture: Plate cells on clean, sterile #1.5H coverslips to achieve a confluency of 50-60%.[\[7\]](#)[\[11\]](#)
- Fixation: Wash cells once with PBS. Fix with 3% PFA + 0.1% Glutaraldehyde for 10 minutes at room temperature.[\[11\]](#)
- Reduction: Reduce the sample with 0.1% NaBH₄ for 7 minutes at room temperature to quench glutaraldehyde-induced autofluorescence.[\[11\]](#)
- Washing: Wash the cells three times with PBS for 5 minutes each.
- Permeabilization: Permeabilize the cells with 0.2% Triton™ X-100 in PBS for 15 minutes.[\[11\]](#)
- Blocking: Block for at least 90 minutes at room temperature in Blocking Buffer.[\[11\]](#)
- Primary Antibody Incubation: Incubate with the primary antibody diluted in Wash Buffer for 60 minutes at room temperature or overnight at 4°C. The optimal antibody concentration should be determined empirically to maximize labeling density.[\[9\]](#)
- Washing: Aspirate the primary antibody solution and wash the cells five times with Wash Buffer for 15 minutes each.
- Secondary Antibody Incubation: Incubate with the Cy3B-conjugated secondary antibody, protected from light, for 30-60 minutes at room temperature.[\[10\]](#)
- Washing: Aspirate the secondary antibody solution and wash three times with Wash Buffer for 10 minutes each, followed by one 5-minute wash with PBS.
- Post-Fixation: Post-fix with 4% PFA for 10 minutes to stabilize the antibody-dye conjugates.[\[9\]](#)
- Final Washes: Wash three times with PBS for 5 minutes each. The sample is now ready for imaging. Store in PBS at 4°C if not imaging immediately.

Part 2: dSTORM Imaging Buffer Preparation

The composition of the imaging buffer is critical for inducing the photoswitching of Cy3B.[13] An oxygen scavenging system (GLOX) is used to reduce photobleaching and promote the desired dark state.[14] Thiols like MEA or BME are essential for the photoswitching mechanism.[4] For Cy3B, a buffer containing BME or MEA is recommended.[4][15]

Imaging Buffer Components:

Component	Stock Solution	Final Concentration	Purpose
Glucose Oxidase	14 mg in 200 μ L Buffer A	~70 μ g/mL	Oxygen Scavenger
Catalase	17 mg/mL	~85 μ g/mL	Oxygen Scavenger
MEA or BME	1 M MEA or neat BME	10-100 mM	Photoswitching Agent
Glucose	20% (w/v)	10% (w/v)	GLOX Substrate
Buffer B	50 mM Tris (pH 8.0) + 10 mM NaCl	1x	Buffering Agent

Preparation of Stock Solutions:

- Buffer A: 10 mM Tris (pH 8.0) + 50 mM NaCl[15]
- Buffer B: 50 mM Tris (pH 8.0) + 10 mM NaCl + 10% (w/v) Glucose[15]
- GLOX Solution: Dissolve 14 mg of Glucose Oxidase in 200 μ L of Buffer A. Add 50 μ L of Catalase solution (17 mg/mL). Centrifuge to remove precipitates and use the supernatant. Store at 4°C for up to one week.[9][15]
- 1 M MEA Stock: Dissolve 77 mg of MEA in 1 mL of 0.25 N HCl. Adjust the pH to 7.5-8.5 if necessary. Store at 4°C for up to two weeks or in aliquots at -20°C for several months.[9]

Working Imaging Buffer (Example with MEA):

To prepare 700 μ L of imaging buffer, mix the following on ice immediately before use:[15]

- 620 μ L of Buffer B
- 70 μ L of 1 M MEA stock
- 7 μ L of GLOX solution

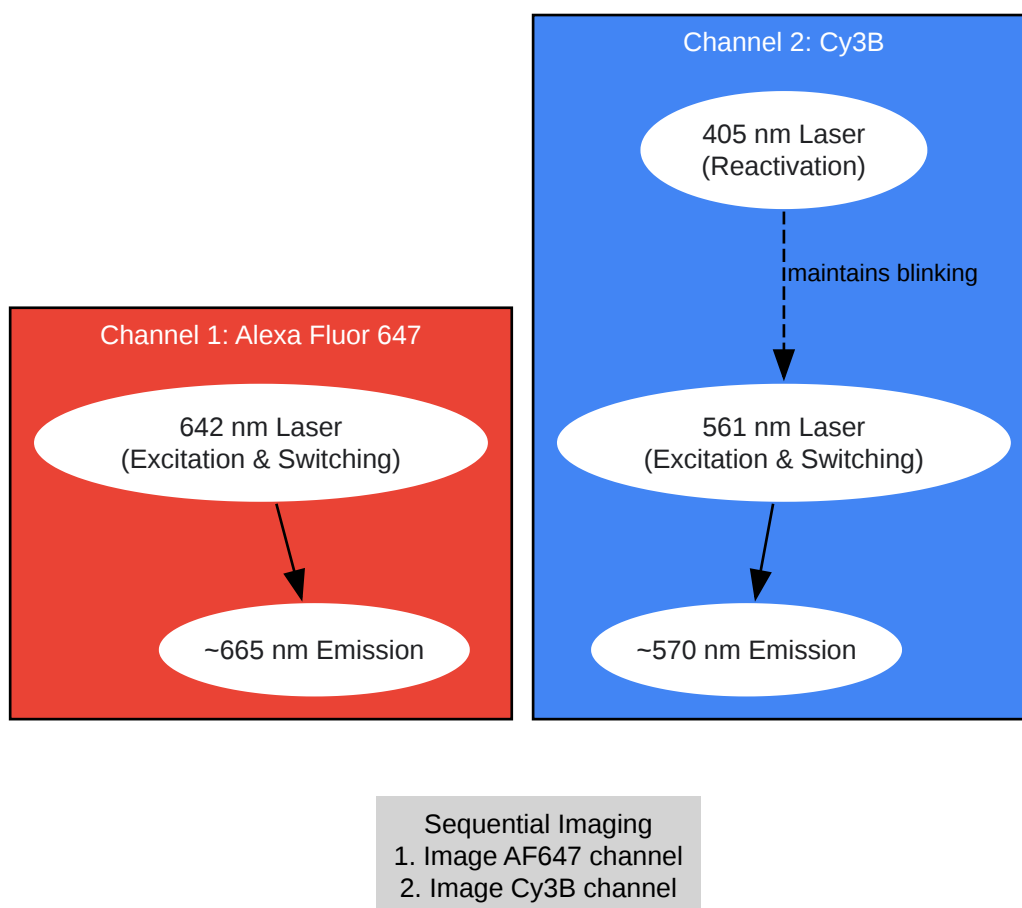
Gently vortex to mix.

Part 3: Image Acquisition

- Microscope Setup: A microscope equipped for Total Internal Reflection Fluorescence (TIRF) illumination is recommended to minimize background fluorescence.^[7] Use a 100x high numerical aperture ($NA \geq 1.4$) oil immersion objective.
- Laser Illumination:
 - Use a 561 nm laser for excitation and to drive Cy3B into the dark state. The laser power should be high enough to induce blinking but optimized to avoid rapid photobleaching.^[9]
 - A 405 nm laser can be used at low power to reactivate the fluorophores and maintain a suitable density of "on" molecules throughout the acquisition.^[10]
- Acquisition Parameters:
 - Acquire a time series of 20,000 to 50,000 frames.^[10]
 - Use an exposure time of 10-30 ms per frame.^[9]
 - The two channels in a two-color experiment (e.g., with Alexa Fluor 647) should be imaged sequentially.^[9]

Two-Color dSTORM with Cy3B and Alexa Fluor 647

Cy3B is an excellent partner for Alexa Fluor 647 in two-color dSTORM experiments.^{[9][10]} This combination allows for the simultaneous visualization of two different protein targets at the nanoscale.



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Caption: Laser and emission scheme for two-color dSTORM.

When performing two-color imaging, it is common to image the Alexa Fluor 647 channel first, followed by the Cy3B channel.^[10] The imaging buffer described above is generally compatible with both dyes, though optimization may be required for specific experimental conditions.

Troubleshooting and Considerations

- **Low Blinking Rate:** If Cy3B does not switch efficiently, consider increasing the concentration of the thiol (MEA or BME) in the imaging buffer.^[10] The laser power of the 561 nm and 405 nm lasers can also be adjusted.
- **High Background:** Ensure thorough washing steps during the immunofluorescence protocol. Using TIRF illumination will significantly reduce out-of-focus fluorescence.

- Photobleaching: Illumination with high laser power can lead to premature photobleaching.[7] Ensure the GLOX system is freshly prepared and active. It may be necessary to reduce the laser power.
- Chromatic Aberration: In multicolor imaging, chromatic aberration can cause shifts between the different color channels. This should be corrected for during data analysis using fiducial markers like TetraSpeck microspheres.[13]

Conclusion

Cy3B is a robust and high-performing fluorophore for super-resolution microscopy, particularly for dSTORM. Its bright emission and reliable photoswitching characteristics enable the acquisition of high-quality, high-resolution images of subcellular structures. By following the detailed protocols and optimization strategies outlined in this application note, researchers can effectively harness the power of Cy3B to push the boundaries of biological imaging and gain deeper insights into the nanoscale organization of life.

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- To cite this document: BenchChem. [Application Note: Harnessing the Potential of Cy3B for Super-Resolution Microscopy]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12387333/docs#application-note-harnessing-the-potential-of-cy3b-for-super-resolution-microscopy>]

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